

# AZ12672857 CAS number 945396-55-4 research applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: AZ12672857

Cat. No.: B15572568

[Get Quote](#)

## AZ12672857: A Technical Guide for Researchers

Compound: **AZ12672857** CAS Number: 945396-55-4

This document provides a comprehensive technical overview of **AZ12672857**, a potent, orally active small molecule inhibitor. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in its research applications.

## Core Properties and Mechanism of Action

**AZ12672857** is a dual inhibitor that targets the Ephrin type-B receptor 4 (EphB4) and the proto-oncogene tyrosine-protein kinase Src.[1] Its mechanism of action is as an ATP-competitive inhibitor of these tyrosine kinases.[1] By blocking the activity of EphB4 and Src, **AZ12672857** can modulate key cellular processes such as proliferation, survival, and angiogenesis.[1]

## Quantitative Inhibitory Data

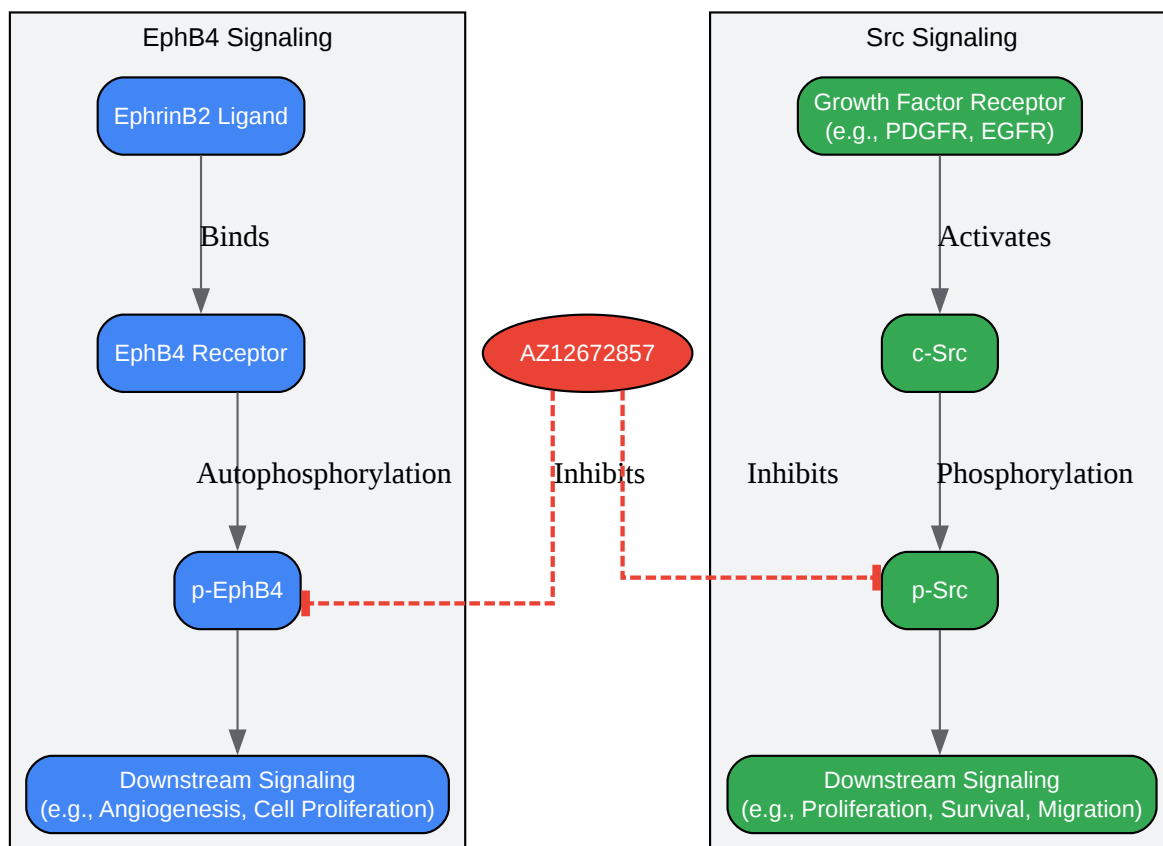
The inhibitory activity of **AZ12672857** has been characterized through various in vitro and cell-based assays. The half-maximal inhibitory concentration (IC50) values are summarized below.

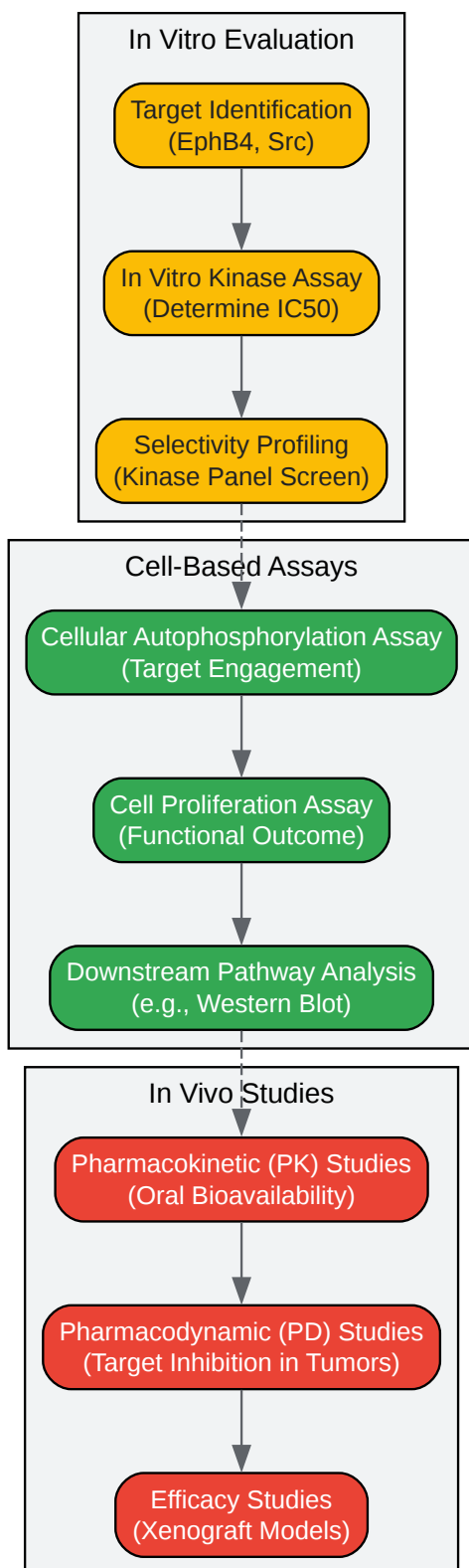
Target/Cell Line	IC50 (nM)	Assay Type
EphB4	1.3	In Vitro Kinase Inhibition
Src transfected 3T3 cells	2	Cell Proliferation
EphB4 in transfected CHO-K1 cells	9	Autophosphorylation

Data sourced from BenchChem and Bioass documents.[\[1\]](#)[\[2\]](#)

## Signaling Pathways

**AZ12672857** targets two critical nodes in cellular signaling. The following diagram illustrates the simplified signaling cascades involving EphB4 and Src, and the point of inhibition by **AZ12672857**.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. benchchem.com [benchchem.com]
- 2. admin.biosschina.com [admin.biosschina.com]
- To cite this document: BenchChem. [AZ12672857 CAS number 945396-55-4 research applications]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15572568#az12672857-cas-number-945396-55-4-research-applications\]](https://www.benchchem.com/product/b15572568#az12672857-cas-number-945396-55-4-research-applications)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)